

Personal protective equipment for handling Barium carbonate, CP

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Barium carbonate, CP

Cat. No.: B147902

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Essential Guide to Handling Barium Carbonate, CP

This guide provides immediate safety, operational, and disposal protocols for laboratory professionals working with Barium Carbonate (BaCO_3), Chemically Pure (CP) grade. Adherence to these procedures is critical for ensuring personnel safety and regulatory compliance.

Immediate Safety and Logistical Information

Barium Carbonate is a white, odorless powder that is harmful if swallowed and can cause irritation to the eyes, skin, and respiratory system.^{[1][2][3][4]} Ingestion is the primary route of acute toxicity, as the compound can convert to toxic barium chloride in the stomach, leading to symptoms like vomiting, diarrhea, muscular paralysis, and potentially severe cardiac and respiratory effects.^{[4][5]} It is classified as an Acute Toxicity, Oral (Category 4) substance.^{[1][4]} ^[6] The compound is not flammable or combustible.^{[5][6]}

Key Data for **Barium Carbonate, CP**

Property	Value	Citations
Chemical Formula	BaCO ₃	[5][6]
Molecular Weight	197.34 g/mol	[5][6][7]
Appearance	White powder or solid	[1][4][6]
Specific Gravity	4.3 - 4.43 g/cm ³	[4][8]
Solubility in Water	Approx. 20 mg/L at 20°C	[4]
OSHA PEL (TWA)	0.5 mg/m ³ (as Ba)	[4][9]
ACGIH TLV (TWA)	0.5 mg/m ³ (as Ba)	[4][5][9]
NIOSH IDLH	50 mg/m ³ (as Ba)	[4]
Hazard Class	6.1 (Toxic)	[8]
UN Number	UN1564	[8]

Operational Plan: Safe Handling Protocol

This step-by-step protocol outlines the necessary procedures for handling Barium Carbonate from receipt to use in the laboratory.

1. Engineering Controls and Ventilation:

- Always handle Barium Carbonate in a well-ventilated area.[3][10][11]
- Use a laboratory fume hood or a local exhaust ventilation system to minimize dust exposure. [4][6]
- Ensure that an emergency eyewash station and a safety shower are readily accessible in the immediate work area.[5]

2. Required Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles or safety glasses with side-shields. [1][4][6][12] If there is a significant risk of dust generation, use dust-proof goggles.[5]

- Skin Protection: Wear impervious gloves (e.g., PVC, Neoprene, or Natural Rubber) and a lab coat or long-sleeved clothing.[\[5\]](#)[\[7\]](#) For larger quantities, consider overalls and safety shoes.[\[7\]](#)
- Respiratory Protection: In situations where dust may be generated and ventilation is insufficient, use a NIOSH-approved particulate respirator (e.g., N95 or P95).[\[4\]](#)[\[5\]](#)[\[6\]](#)

3. Handling and Usage Procedures:

- Avoid all personal contact, including inhalation of dust and contact with skin and eyes.[\[3\]](#)[\[10\]](#)
- Avoid the formation of dust during handling.[\[6\]](#)[\[10\]](#)[\[11\]](#) Use methods like gentle scooping rather than pouring from a height.
- When handling, do not eat, drink, or smoke.[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Keep containers securely sealed when not in use.[\[3\]](#)
- Store in a cool, dry, well-ventilated area away from incompatible materials such as acids.[\[5\]](#)[\[10\]](#)[\[13\]](#) Reaction with acids will release carbon dioxide gas.[\[4\]](#)[\[7\]](#)
- Wash hands thoroughly with soap and water after handling is complete.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Workflow for Safe Handling of Barium Carbonate

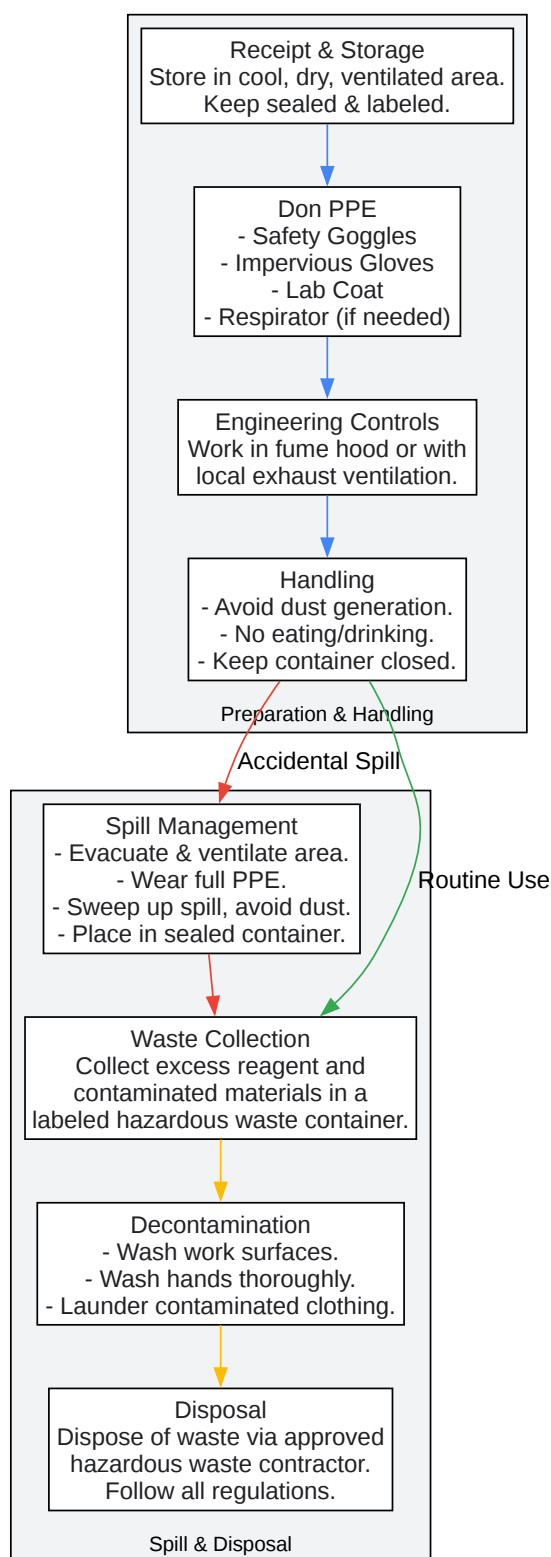


Diagram 1: Barium Carbonate Handling & Disposal Workflow

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Caption: Workflow from receipt to disposal of Barium Carbonate.

Disposal Plan

Disposal of Barium Carbonate and its containers must be treated as hazardous waste and managed according to all applicable regulations.

1. Waste Collection:

- Do not dispose of Barium Carbonate in the general trash or pour it down the drain.[\[3\]](#)[\[6\]](#)[\[11\]](#)
- Collect all waste Barium Carbonate, including residues and contaminated materials (e.g., paper towels, gloves), in a suitable, clearly labeled, and sealed container for hazardous waste.[\[3\]](#)[\[5\]](#)[\[6\]](#)

2. Spill Management:

- Minor Spills: For small spills, wear appropriate PPE, sweep up the material carefully to avoid generating dust, and place it in a labeled container for disposal.[\[6\]](#)[\[10\]](#)
- Major Spills: In the event of a large spill, evacuate the area and ensure adequate ventilation.[\[6\]](#) Prevent the spill from entering drains or waterways.[\[2\]](#)[\[3\]](#) Alert the appropriate emergency response personnel.[\[2\]](#)[\[3\]](#)

3. Final Disposal:

- Arrange for the disposal of the hazardous waste through a licensed and approved waste management contractor.
- Consult your institution's Environmental Health and Safety (EHS) department for specific procedures.
- All disposal practices must comply with local, state, and federal environmental regulations.[\[4\]](#)[\[11\]](#)

First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

- Ingestion: Call a POISON CENTER or physician immediately.[1][5] Rinse the mouth with water, but do NOT induce vomiting.[1][6] If the person is conscious, giving 30 grams of sodium sulphate in 250 ml of water may be recommended by medical professionals to precipitate the barium.[5]
- Inhalation: Move the individual to fresh air.[5][6] If breathing is difficult or has stopped, provide artificial respiration.[2][5] Seek immediate medical attention.[10]
- Skin Contact: Remove contaminated clothing and shoes immediately.[6] Wash the affected area thoroughly with soap and plenty of water.[1][5] Seek medical attention if irritation persists.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[1][5][6] Remove contact lenses if present and easy to do.[8] Consult a physician.[6]

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- To cite this document: BenchChem. [Personal protective equipment for handling Barium carbonate, CP]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b147902#personal-protective-equipment-for-handling-barium-carbonate-cp>]

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